

Enhanced Enzymatic Stability of Peptides Containing β -Amino Acids: A Comparative Guide

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Compound of Interest

Compound Name: Boc-(S)-3-Amino-4-(2-naphthyl)-butyric acid

CAS No.: 219297-11-7

Cat. No.: B1272369

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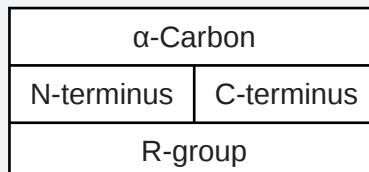
The therapeutic potential of peptides is often hindered by their rapid degradation by proteases in the body. A primary strategy to overcome this limitation is the incorporation of non-natural amino acids, such as β -amino acids, into the peptide backbone. This guide provides an objective comparison of the enzymatic stability of standard α -peptides versus those containing β -amino acids, supported by experimental data and detailed protocols.

Introduction: The Stability Challenge

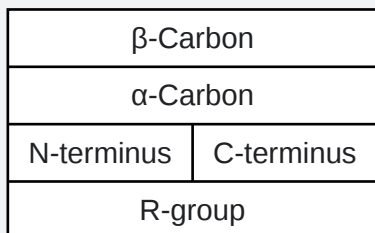
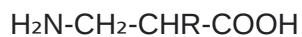
Peptides composed of natural α -amino acids are readily recognized and cleaved by a wide range of endogenous proteases. This proteolytic susceptibility leads to short plasma half-lives, limiting their bioavailability and therapeutic efficacy.^{[1][2][3][4]} β -amino acids, which feature an additional carbon atom in their backbone, alter the peptide's secondary structure, forming unique helical and sheet conformations not typically found in nature.^{[5][6][7]} This structural alteration makes them poor substrates for natural proteases, thereby conferring remarkable resistance to enzymatic degradation.^{[5][6][8][9]}

The fundamental structural difference between α - and β -amino acids is the basis for this enhanced stability.

α-Amino Acid Structure

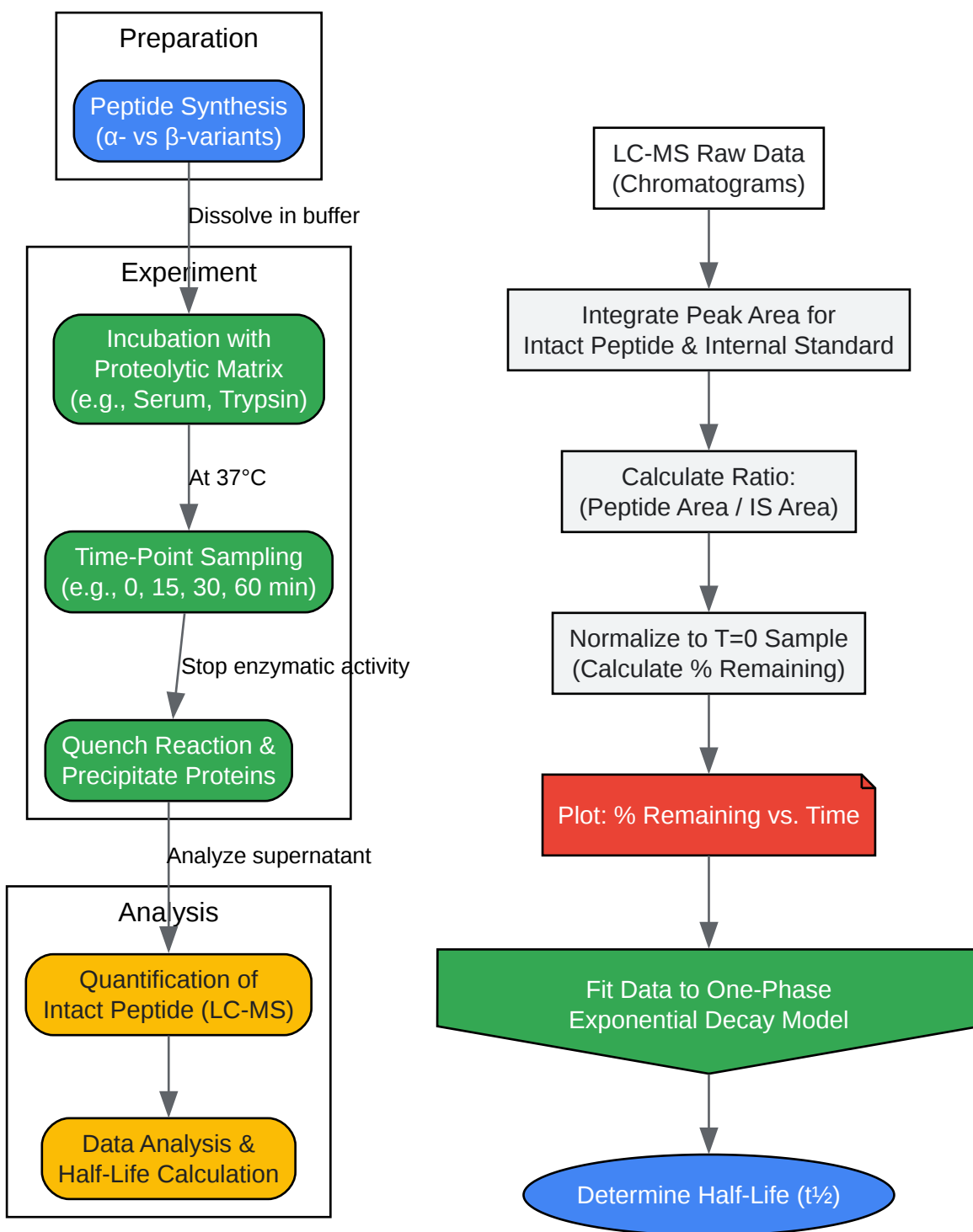


β-Amino Acid Structure



Key Difference

β-amino acids possess an additional carbon atom in the peptide backbone, leading to altered conformation.



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